

Personal protective equipment for handling Tri(2-furyl)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tri(2-furyl)phosphine

Cat. No.: B125338

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Essential Safety and Handling Guide for Tri(2-furyl)phosphine

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Tri(2-furyl)phosphine** (CAS No. 5518-52-5). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Summary: **Tri(2-furyl)phosphine** is classified as a hazardous substance that causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is crucial to adhere to the following personal protective equipment (PPE) guidelines and handling procedures to minimize exposure risk.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Tri(2-furyl)phosphine**. The following table summarizes the required equipment.

Protection Type	Specific Recommendation	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields. A face shield is recommended for splash protection.	Conforming to EN 166 (EU) or NIOSH (US)[1][2]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile rubber) and fire/flammable resistant, impervious clothing.[1][4] A lab coat or gown with long sleeves and tight-fitting cuffs is required.	Follow manufacturer's permeation data for glove selection.
Respiratory Protection	For operations that may generate dust or aerosols, a full-face respirator with a particulate filter or a NIOSH-approved N95 dust mask is necessary.[2][5][6] Use a self-contained breathing apparatus (SCBA) for firefighting.[1][7]	Conforming to EN 143 for particulate filters.[2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.[1][2][7]
 - Inspect all PPE for integrity before use.
 - Have an emergency eyewash station and safety shower readily accessible.
 - Keep a spill kit with appropriate absorbent materials nearby.
- Handling:
 - Avoid the formation of dust and aerosols.[1][7]

- Do not get the substance in eyes, on skin, or on clothing.[2]
- Use non-sparking tools to prevent ignition.[1][7]
- Weigh and transfer the material in a designated area, preferably within a fume hood.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][7]
 - Keep refrigerated to maintain product quality.[2]
 - Store locked up and away from oxidizing agents.[1][2]

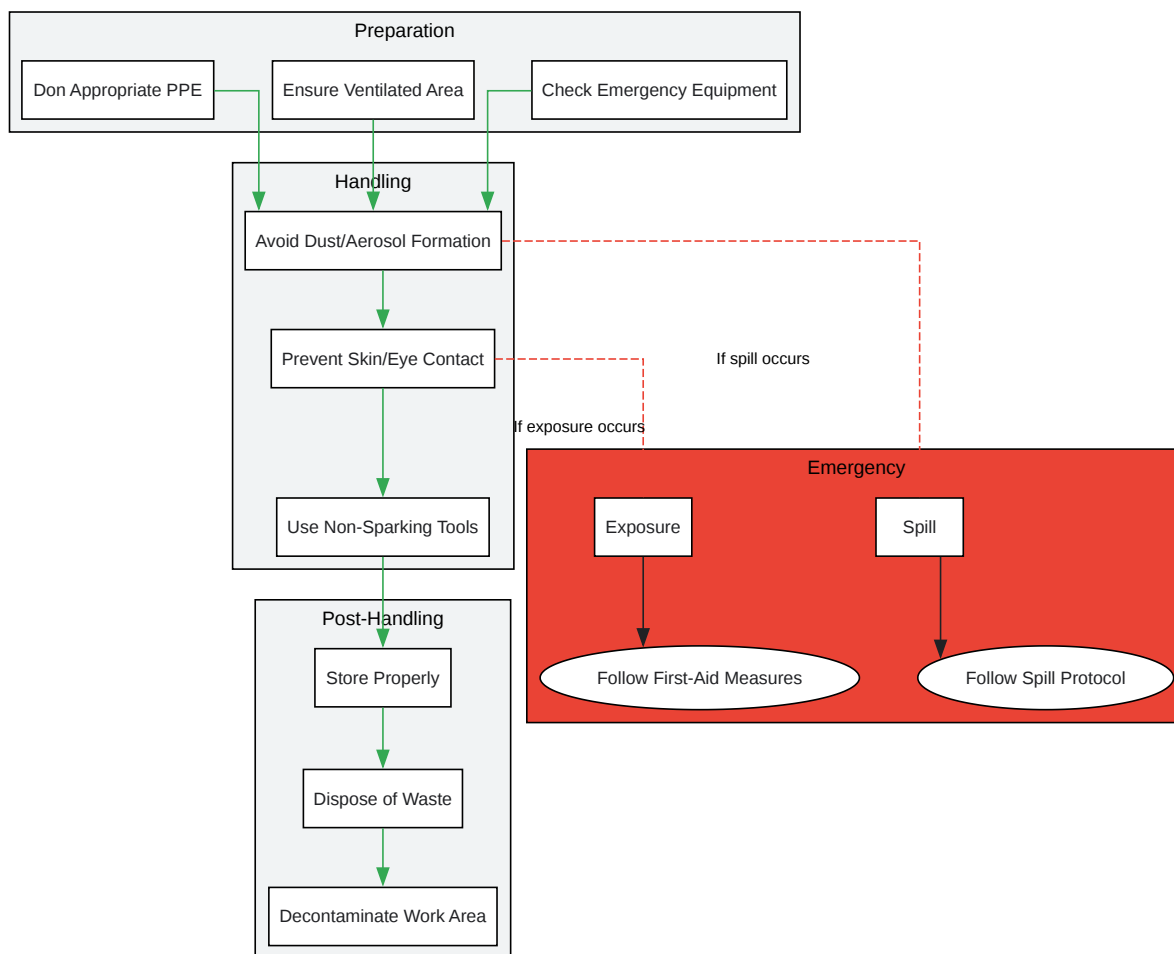
Emergency Procedures

Exposure Scenario	Immediate Action
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the individual feels unwell, call a poison center or doctor. [1] [2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention. [1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. [1] [2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor immediately. [1]
Spill	Evacuate personnel to a safe area. Avoid dust formation and remove all sources of ignition. Use personal protective equipment. Collect the spilled material with spark-proof tools and place it in a suitable, closed container for disposal. [1] [7]

Disposal Plan

- Dispose of **Tri(2-furyl)phosphine** and any contaminated materials at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)
- Do not allow the chemical to enter drains.[\[1\]](#)[\[7\]](#)

Safety Workflow Diagram



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Caption: Logical workflow for safely handling **Tri(2-furyl)phosphine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Tri(2-furyl)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125338#personal-protective-equipment-for-handling-tri-2-furyl-phosphine]

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